

# 2,4-Dichlorophenol-d3 physical characteristics

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## Compound of Interest

Compound Name: 2,4-Dichlorophenol-d3

CAS No.: 93951-74-7

Cat. No.: B018951

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An In-Depth Technical Guide to the Physicochemical Characteristics of **2,4-Dichlorophenol-d3**

## Introduction

**2,4-Dichlorophenol-d3** (2,4-DCP-d3) is the deuterated analogue of 2,4-Dichlorophenol (2,4-DCP), a significant compound in environmental science and chemical manufacturing. In 2,4-DCP-d3, three hydrogen atoms on the aromatic ring have been replaced with deuterium, a stable isotope of hydrogen. This isotopic substitution results in a molecule that is chemically almost identical to its non-labeled counterpart but possesses a higher molecular weight. This subtle yet critical difference makes 2,4-DCP-d3 an invaluable tool for researchers, particularly in quantitative analytical chemistry, where it serves as a superior internal standard for mass spectrometry-based methods.

The primary utility of 2,4-DCP-d3 stems from its application in environmental analysis and drug development.[1][2] Its parent compound, 2,4-DCP, is a precursor in the synthesis of the widely used herbicide 2,4-dichlorophenoxyacetic acid (2,4-D) and is also a known environmental pollutant.[3][4][5] Consequently, accurate quantification of 2,4-DCP in various matrices is crucial. 2,4-DCP-d3 enables this with high precision by allowing for the correction of analyte loss during sample preparation and instrumental analysis.[6]

This guide provides a comprehensive overview of the core physical and chemical characteristics of **2,4-Dichlorophenol-d3**, details its primary application as an internal standard, and outlines the necessary safety and handling protocols for its use in a laboratory setting.

## Physicochemical Properties

**2,4-Dichlorophenol-d3** is a solid at room temperature, typically appearing as a white to beige crystalline substance.<sup>[3][7][8]</sup> Its properties are largely similar to the unlabeled 2,4-DCP, with the most significant deviation being its molecular weight due to the presence of three deuterium atoms. This mass shift of +3 Da is the cornerstone of its utility in mass spectrometry.<sup>[7]</sup>

The following table summarizes the key physicochemical data for **2,4-Dichlorophenol-d3**. For comparative purposes, data for the unlabeled 2,4-Dichlorophenol are also included where available.

| Property            | 2,4-Dichlorophenol-d3                            | 2,4-Dichlorophenol (Unlabeled)                  | Source(s)                                                                         |
|---------------------|--------------------------------------------------|-------------------------------------------------|-----------------------------------------------------------------------------------|
| CAS Number          | 93951-74-7                                       | 120-83-2                                        | <a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[9]</a>                       |
| Molecular Formula   | C <sub>6</sub> D <sub>3</sub> HCl <sub>2</sub> O | C <sub>6</sub> H <sub>4</sub> Cl <sub>2</sub> O | <a href="#">[1]</a> <a href="#">[7]</a>                                           |
| Molecular Weight    | 166.02 g/mol                                     | 163.00 g/mol                                    | <a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[10]</a>                      |
| Appearance          | White to off-white/beige solid                   | Colorless to white crystalline solid            | <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[10]</a>  |
| Melting Point       | 42-43 °C                                         | 41-45 °C                                        | <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[10]</a>  |
| Boiling Point       | 209-210 °C                                       | 209-210 °C                                      | <a href="#">[3]</a> <a href="#">[6]</a>                                           |
| Solubility in Water | Not specified, expected to be low                | 4.5 - 6.0 g/L (Slightly to moderately soluble)  | <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[11]</a>                      |
| Density             | Not specified                                    | ~1.38 - 1.4 g/cm <sup>3</sup>                   | <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[12]</a> <a href="#">[13]</a> |
| Vapor Pressure      | Not specified                                    | 0.12 hPa (at 25 °C)                             | <a href="#">[11]</a>                                                              |
| Flash Point         | Not specified                                    | 113-114 °C (closed cup)                         | <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[12]</a>                      |
| pKa                 | Not specified                                    | 7.9                                             | <a href="#">[14]</a> <a href="#">[15]</a>                                         |
| Isotopic Purity     | Typically ≥98 atom % D                           | N/A                                             | <a href="#">[7]</a>                                                               |

## Synthesis and Isotopic Purity

The synthesis of unlabeled 2,4-DCP is typically achieved through the direct chlorination of phenol.[\[15\]](#)[\[16\]](#) Various catalysts, such as aluminum chloride or phosphorus pentachloride, can be employed to improve the regioselectivity of the reaction and increase the yield of the desired 2,4-isomer over other chlorinated phenols like 2,6-DCP or 2,4,6-trichlorophenol.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

For the deuterated analogue, **2,4-Dichlorophenol-d3**, the synthesis follows a similar chlorination pathway but utilizes a deuterated phenol precursor (phenol-d5 or phenol-d6). The high isotopic purity, typically guaranteed by suppliers to be at least 98 atom percent deuterium,

is critical for its function as an internal standard to prevent isotopic cross-contamination and ensure accurate quantification.<sup>[1][7]</sup>

## Core Application: Internal Standard for Quantitative Analysis

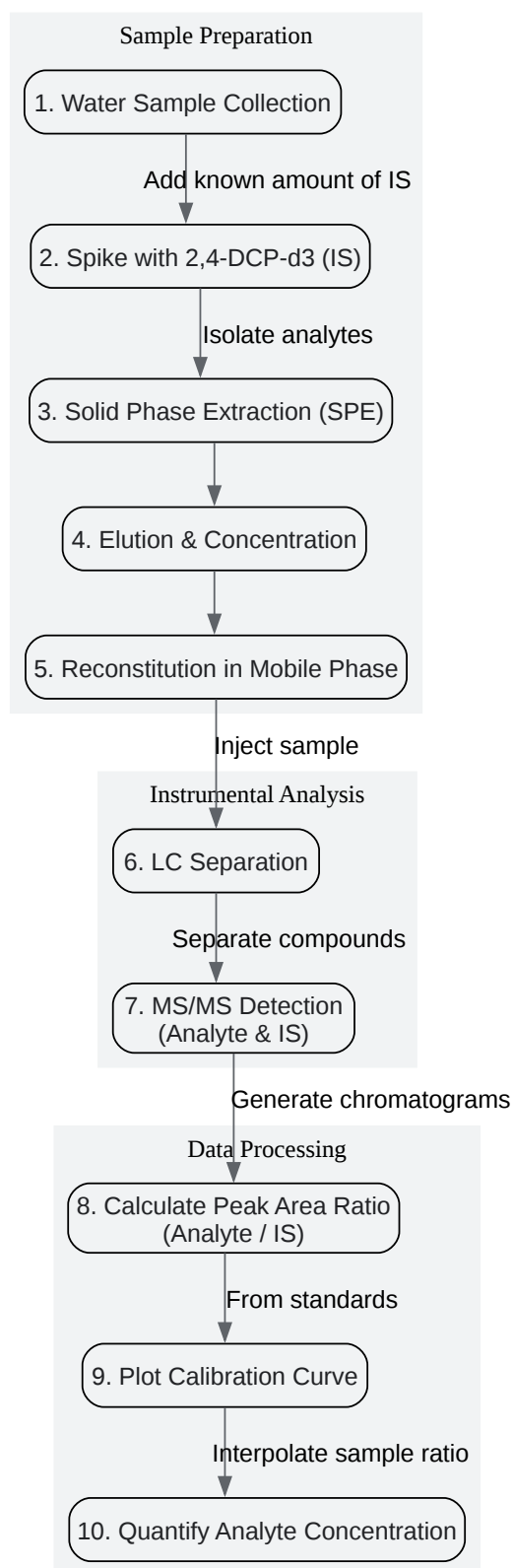
The fundamental challenge in trace quantitative analysis is accounting for the inevitable loss of analyte during complex sample workup procedures (e.g., extraction, concentration) and variations in instrument response. An internal standard (IS) is added to every sample, standard, and blank at a known concentration at the beginning of the workflow to address this. The ideal IS behaves identically to the analyte throughout the entire process.

Causality for Using 2,4-DCP-d3 as an Internal Standard: Stable isotope-labeled compounds like 2,4-DCP-d3 are considered the "gold standard" for internal standards in mass spectrometry for several reasons:

- **Identical Physicochemical Behavior:** Deuterium substitution has a negligible effect on chemical properties such as polarity, solubility, and volatility. Therefore, 2,4-DCP-d3 co-elutes with the native 2,4-DCP during chromatographic separation (GC or LC) and experiences the same extraction efficiency and matrix effects.
- **Distinct Mass-to-Charge Ratio (m/z):** Despite its identical chemical behavior, 2,4-DCP-d3 has a molecular weight that is 3 Daltons higher than 2,4-DCP. A mass spectrometer can easily distinguish between the analyte and the internal standard based on this mass difference.
- **Accurate Quantification:** By measuring the ratio of the analyte's signal to the internal standard's signal, any loss of substance during sample preparation is normalized. This ratio is used to calculate the concentration of the analyte, leading to highly accurate and precise results.

## Experimental Workflow: Quantification of 2,4-DCP in Water

The following diagram illustrates a typical workflow for the analysis of 2,4-DCP in an environmental water sample using 2,4-DCP-d3 as an internal standard with a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system.



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Caption: Workflow for 2,4-DCP quantification using an internal standard.

## Detailed Protocol: Sample Analysis by LC-MS/MS

This protocol is a generalized representation based on established environmental analytical methods.[\[20\]](#)[\[21\]](#)[\[22\]](#)

- **Preparation of Standards:** Prepare a series of calibration standards containing known concentrations of native 2,4-DCP. Spike each standard with a constant, known concentration of 2,4-DCP-d3.
- **Sample Collection:** Collect a water sample (e.g., 100 mL) in a clean container.
- **Internal Standard Spiking:** Add a precise volume of the 2,4-DCP-d3 stock solution to the water sample to achieve a final concentration similar to the expected analyte concentration.
- **Sample Extraction (SPE):**
  - Acidify the sample to a pH of ~2 to ensure the phenol is in its protonated form.
  - Pass the acidified sample through a solid-phase extraction (SPE) cartridge (e.g., HLB). The 2,4-DCP and 2,4-DCP-d3 will be retained on the sorbent.
  - Wash the cartridge to remove interferences.
- **Elution and Concentration:**
  - Elute the analytes from the cartridge using a suitable organic solvent (e.g., acetonitrile or dichloromethane).[\[21\]](#)[\[22\]](#)
  - Concentrate the eluate to a small volume (e.g., 0.5 mL) under a gentle stream of nitrogen.[\[20\]](#)
- **Analysis by LC-MS/MS:**
  - Reconstitute the concentrated sample in the initial mobile phase.
  - Inject an aliquot into the LC-MS/MS system.

- The analyte and internal standard are separated chromatographically (e.g., on a C18 column) and then detected by the mass spectrometer in Selected Reaction Monitoring (SRM) mode. Specific precursor-to-product ion transitions are monitored for both 2,4-DCP and 2,4-DCP-d3.
- Quantification:
  - Integrate the peak areas for both the analyte and the internal standard.
  - Calculate the peak area ratio (Analyte Area / IS Area).
  - Construct a calibration curve by plotting the peak area ratios of the standards against their corresponding concentrations.
  - Determine the concentration of 2,4-DCP in the sample by interpolating its peak area ratio on the calibration curve.

## Safety and Handling

**2,4-Dichlorophenol-d3**, like its non-deuterated form, is a hazardous substance and must be handled with appropriate precautions.

- Toxicity: It is classified as harmful if swallowed and toxic in contact with skin.<sup>[7][8][11]</sup> Molten 2,4-DCP is readily absorbed through the skin and can be fatal, potentially causing kidney and liver damage.<sup>[4][14]</sup>
- Corrosivity: The compound causes severe skin burns and serious eye damage.<sup>[8][11][12]</sup>
- Environmental Hazard: It is toxic to aquatic life with long-lasting effects.<sup>[8][11]</sup>

Recommended Handling Procedures:<sup>[8][23][24]</sup>

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, protective clothing, and safety goggles or a face shield.<sup>[8][11]</sup> Work in a well-ventilated area or under a chemical fume hood.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place away from light and moisture.<sup>[1]</sup>

- Spills: Avoid generating dust. In case of a spill, contain the material and clean it up using appropriate methods that do not disperse dust into the air.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations for hazardous waste. Avoid release to the environment.[\[11\]](#)

## Conclusion

**2,4-Dichlorophenol-d3** is a specialized chemical whose value lies in its isotopic composition. Its physical and chemical properties closely mirror those of its parent compound, allowing it to serve as an ideal internal standard for precise and accurate quantification in complex matrices. The mass difference introduced by deuterium labeling provides the necessary distinction for mass spectrometric detection, making it an indispensable tool for researchers in environmental monitoring, toxicology, and other fields requiring reliable analytical data. Proper understanding of its characteristics and adherence to strict safety protocols are essential for its effective and safe application in the laboratory.

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